The Biological Versatility of 2-Cyclohexyl-1H-indole Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*2-Cyclohexyl-1H-indole*
CAS No.:	*13141-48-5*
Cat. No.:	*B087685*

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Introduction

The indole scaffold is a cornerstone in medicinal chemistry, forming the structural core of numerous natural products and synthetic drugs with a wide array of biological activities. Among the vast family of indole derivatives, those bearing a cyclohexyl moiety at the 2-position represent an intriguing, albeit less explored, chemical space with significant therapeutic potential. This technical guide provides a comprehensive overview of the reported biological activities of **2-Cyclohexyl-1H-indole** derivatives and structurally related compounds. Due to the limited availability of public data specifically on **2-Cyclohexyl-1H-indole** derivatives, this guide summarizes the biological activities of analogous indole compounds to illuminate the potential of this chemical class. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and drug development professionals engaged in the discovery of novel therapeutics.

Anticancer Activity

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Indole derivatives are well-established as potent anticancer agents, acting through various mechanisms, including the inhibition of kinases, disruption of microtubule polymerization, and induction of apoptosis. While specific data on **2-cyclohexyl-1H-indole** derivatives is limited, studies on structurally related compounds, such as 2-(cyclohexylamino)-1H-indoles, provide valuable insights into their potential as antineoplastic agents.

Quantitative Anticancer Data

The following table summarizes the in vitro anticancer activity of selected indole derivatives, highlighting their potency against various cancer cell lines.

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Compound ID	Derivative Class	Cancer Cell Line	Activity (GI_{50})	Reference
5b	2-(cyclohexylamino)-3-(2-hydroxyphenyl)-1H-indol-4(5H)-one	MCF-7 (Breast)	< 10 µM	[1]
5h	2-(cyclohexylamino)-3-(2-hydroxyphenyl)-1H-indol-4(5H)-one	MCF-7 (Breast)	< 10 µM	[1]
10b	Indole with penta-heterocycle	A549 (Lung)	12.0 nM	[2][3]
10b	Indole with penta-heterocycle	K562 (Leukemia)	10.0 nM	[2][3]
C11	1H-indole-2-carboxylic acid derivative	Bel-7402 (Liver)	Not specified	[4]
C11	1H-indole-2-carboxylic acid derivative	SMMC-7721 (Liver)	Not specified	[4]

Note: GI_{50} (Growth Inhibition 50) is the concentration of the drug that causes 50% inhibition of cell growth.

Antimicrobial Activity

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The indole nucleus is a common feature in many natural and synthetic antimicrobial agents. These compounds can exhibit broad-spectrum activity against both Gram-positive and Gram-negative bacteria, as well as fungi. The mechanism of action often involves the disruption of the bacterial cell membrane or inhibition of essential enzymes.

Quantitative Antimicrobial Data

The following table presents the Minimum Inhibitory Concentration (MIC) values for selected indole derivatives against various microbial strains.

Compound ID	Derivative Class	Microbial Strain	Activity (MIC)	Reference
14	Bisindolyl-substituted cycloalkane indole	S. aureus	Not specified	[5]
14	Bisindolyl-substituted cycloalkane indole	MRSA	Not specified	[5]
3d	Indole-triazole derivative	MRSA	3.125-50 µg/mL	[6]
4k	2-(4-Aminophenyl)-1H-indole	B. subtilis	15.6 µg/mL	[7]
4k	2-(4-Aminophenyl)-1H-indole	S. typhi	15.6 µg/mL	[7]
3k	2-(5-Iodo-1H-indol-3-yl)quinazolin-4(3H)-one	MRSA	0.98 µg/mL	[8]

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Note: MIC (Minimum Inhibitory Concentration) is the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

Anti-inflammatory Activity

Indole derivatives have long been recognized for their anti-inflammatory properties, with indomethacin being a classic example of a nonsteroidal anti-inflammatory drug (NSAID). The anti-inflammatory effects of these compounds are often mediated through the inhibition of cyclooxygenase (COX) enzymes and the modulation of pro-inflammatory signaling pathways.

Quantitative Anti-inflammatory Data

The following table summarizes the in vitro and in vivo anti-inflammatory activity of selected indole derivatives.

Compound ID	Derivative Class	Assay	Activity (IC_{50} / % Inhibition)	Reference
UA-1	Ursolic acid-indole derivative	NO Inhibition in RAW 264.7 cells	IC_{50} = 2.2 ± 0.4 μM	[9]
13b	Indole-2-formamide benzimidazole[2,1-b]thiazole	NO Inhibition in RAW 264.7 cells	IC_{50} = 10.992 μM	[10]
13b	Indole-2-formamide benzimidazole[2,1-b]thiazole	IL-6 Inhibition in RAW 264.7 cells	IC_{50} = 2.294 μM	[10]
13b	Indole-2-formamide benzimidazole[2,1-b]thiazole	TNF-α Inhibition in RAW 264.7 cells	IC_{50} = 12.901 μM	[10]

Note: IC_{50} (Half-maximal inhibitory concentration) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

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Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this guide, enabling researchers to replicate and build upon the findings.

Sulforhodamine B (SRB) Assay for Anticancer Activity

This protocol is adapted from standard methodologies for assessing cell viability.

- Cell Plating: Seed cells in a 96-well plate at a density of 5,000-20,000 cells per well and incubate for 24 hours to allow for attachment.
- Compound Treatment: Add serial dilutions of the test compound to the wells and incubate for the desired exposure time (e.g., 48 or 72 hours).
- Cell Fixation: Gently add 50 µL of cold 10% (w/v) trichloroacetic acid (TCA) to each well and incubate at 4°C for 1 hour.
- Washing: Wash the plates five times with 1% (v/v) acetic acid to remove excess TCA. Air dry the plates completely.
- SRB Staining: Add 100 µL of 0.4% (w/v) SRB solution to each well and incubate at room temperature for 30 minutes.
- Removal of Unbound Dye: Quickly wash the wells four times with 1% (v/v) acetic acid and allow the plates to air dry.
- Solubilization of Bound Dye: Add 200 µL of 10 mM Tris base solution to each well and shake for 10 minutes.
- Absorbance Measurement: Measure the optical density at 565 nm using a microplate reader.

Broth Microdilution Method for MIC Determination

This protocol outlines the standard procedure for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.

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- Preparation of Antimicrobial Agent: Prepare a stock solution of the test compound and make serial two-fold dilutions in a 96-well microtiter plate containing broth medium.
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism equivalent to a 0.5 McFarland standard. Dilute the inoculum to achieve a final concentration of approximately 5 x 10^5 CFU/mL in each well.
- Inoculation: Add the prepared inoculum to each well of the microtiter plate.
- Incubation: Incubate the plate at the appropriate temperature and duration for the specific microorganism (e.g., 37°C for 18-24 hours for bacteria).
- MIC Determination: The MIC is the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the microorganism.

Carrageenan-Induced Paw Edema for Anti-inflammatory Activity

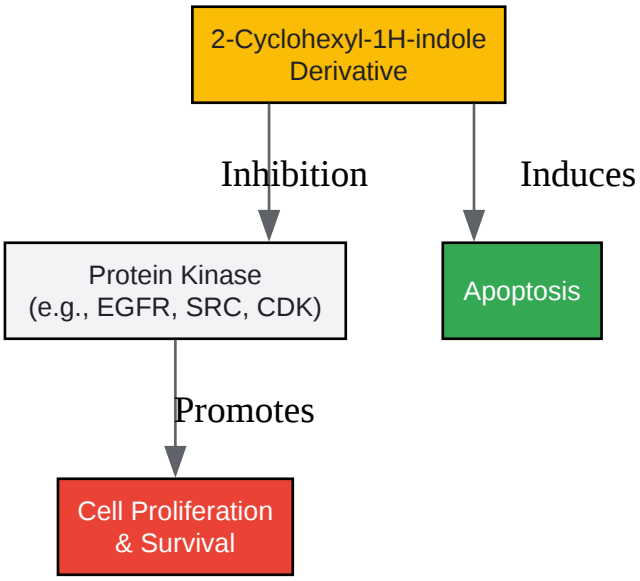
This in vivo protocol is a standard model for evaluating acute inflammation.

- Animal Acclimatization: Acclimatize rats or mice to the laboratory conditions for at least one week before the experiment.
- Compound Administration: Administer the test compound orally or intraperitoneally at a predetermined time before carrageenan injection.
- Induction of Edema: Inject 0.1 mL of a 1% carrageenan solution in saline into the sub-plantar region of the right hind paw of each animal.
- Paw Volume Measurement: Measure the paw volume of each animal using a plethysmometer at 0, 1, 2, 3, and 4 hours after carrageenan injection.
- Calculation of Edema Inhibition: Calculate the percentage of inhibition of paw edema for the treated groups compared to the control group.

Visualizations: Signaling Pathways and Workflows

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The following diagrams, generated using Graphviz (DOT language), illustrate key signaling pathways potentially modulated by **2-Cyclohexyl-1H-indole** derivatives and a general workflow for their biological evaluation.

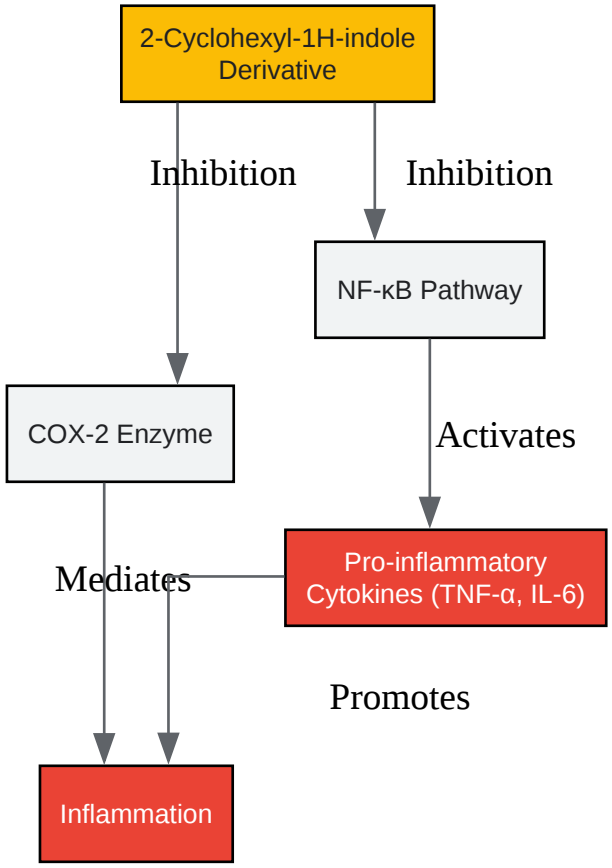


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Caption: Potential anticancer mechanism of **2-Cyclohexyl-1H-indole** derivatives.

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